

IR spectroscopy characteristic bands of SF5-aromatic compounds

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Compound of Interest

Compound Name: (2,4-Difluorophenyl)-pentafluoro-lambda6-sulfane

CAS No.: 1522408-96-3

Cat. No.: B2992335

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Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. Structure–Activity Study of Bioisosteric Trifluoromethyl and Pentafluorosulfanyl Indole Inhibitors of the AAA ATPase p97 - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [pmc.ncbi.nlm.nih.gov]
- [3. cdnsiencepub.com](https://pubs.cdnsciencepub.com) [cdnsiencepub.com]
- [4. pdxscholar.library.pdx.edu](https://pdxscholar.library.pdx.edu) [pdxscholar.library.pdx.edu]
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